

Application Notes and Protocols: Dorsomorphin in In Vitro Assays

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Compound of Interest

Compound Name: Dorsmanin I

Cat. No.: B15290495

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Introduction

Dorsomorphin, also known as Compound C, is a potent and selective small molecule inhibitor of the Bone Morphogenetic Protein (BMP) type I receptors ALK2, ALK3, and ALK6.^{[1][2][3]} By inhibiting these receptors, Dorsomorphin effectively blocks the canonical BMP signaling pathway, preventing the phosphorylation of downstream mediators SMAD1, SMAD5, and SMAD8.^{[1][2]} Additionally, Dorsomorphin is widely recognized as a potent inhibitor of AMP-activated protein kinase (AMPK), with a K_i value of 109 nM.^{[3][4][5]} This dual activity makes Dorsomorphin a valuable tool for studying a wide range of cellular processes, including cell differentiation, embryonic development, and cellular metabolism. These application notes provide detailed information on the solubility, preparation, and use of Dorsomorphin in common in vitro assays.

Physicochemical and Solubility Data

Proper handling and solubilization of Dorsomorphin are critical for obtaining reliable and reproducible experimental results. The following tables summarize key physicochemical and solubility data.

Table 1: Physicochemical Properties of Dorsomorphin

Property	Value	Reference
Alternative Names	Compound C, BML-275	[6]
Molecular Formula	C ₂₄ H ₂₅ N ₅ O	[3]
Molecular Weight	399.5 g/mol	[7]
CAS Number	866405-64-3	[3][7]
Purity	≥98%	[3][7]
Appearance	Light yellow solid	[8]

Table 2: Solubility of Dorsomorphin and its Dihydrochloride Salt

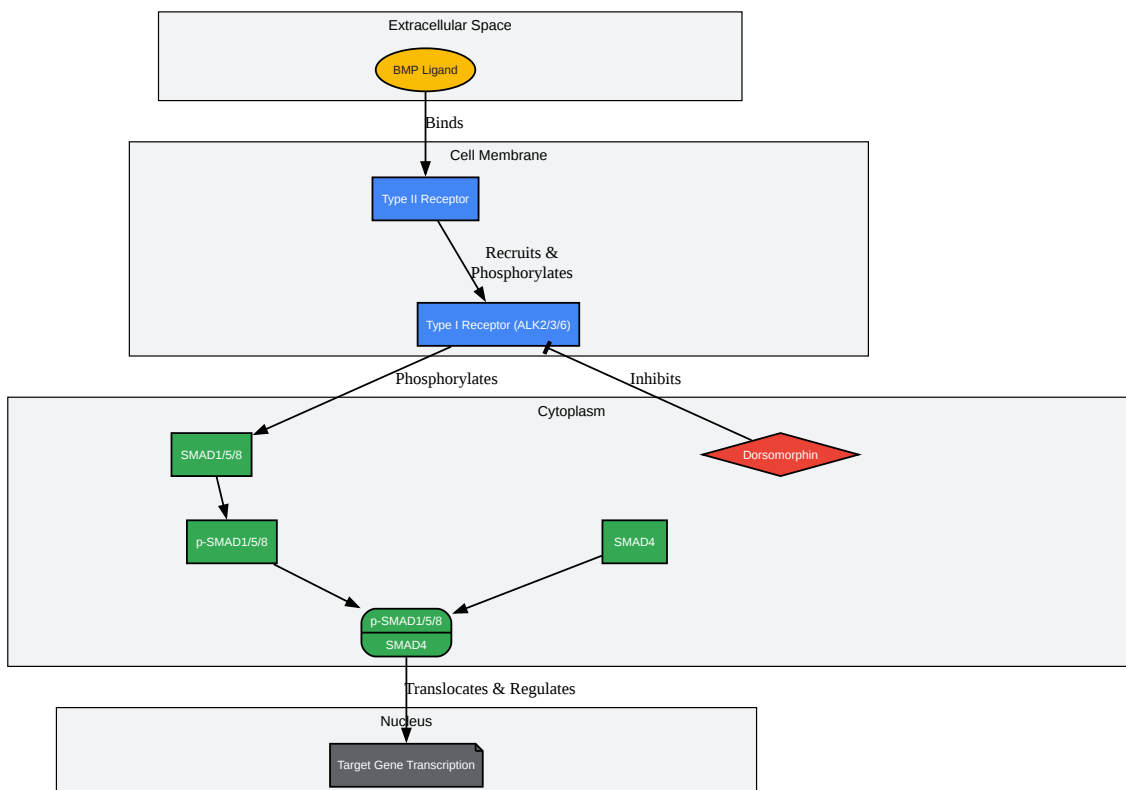
Solvent	Dorsomorphin Solubility	Dorsomorphin Dihydrochloride Solubility	Reference
DMSO	~1-4 mg/mL (with warming)	~9.45 mg/mL (20 mM with gentle warming)	[4][6][7][8]
Dimethylformamide (DMF)	~2.5 mg/mL	Not specified	[8][9]
Ethanol	~0.14 mg/mL	Not specified	[9]
Water	Sparingly soluble	47.24 mg/mL (100 mM)	[6][9]
1:1 DMF:PBS (pH 7.2)	~0.083 mg/mL	Not specified	[9]

Table 3: Inhibitory Activity of Dorsomorphin

Target	Inhibition Metric	Value	Cell Line/Assay Condition	Reference
AMPK	Ki	109 nM	Cell-free assay	[4][5]
BMP Signaling (BMP4-induced)	IC ₅₀	0.47 µM	PASMCs (pSMAD1/5/8)	[10]
ALK2 (in vitro kinase assay)	IC ₅₀	107.9 nM	Purified human enzyme	[11]
HeLa cells	IC ₅₀	10.71 µM	Cell viability (CCK-8)	[12]
HCT116 cells	IC ₅₀	11.34 µM	Cell viability (CCK-8)	[12]
92-1 uveal melanoma cells	IC ₅₀	6.526 µM	Cytotoxicity	
MP46 uveal melanoma cells	IC ₅₀	10.13 µM	Cytotoxicity	
OMM2.5 uveal melanoma cells	IC ₅₀	31.45 µM	Cytotoxicity	
Mel270 uveal melanoma cells	IC ₅₀	8.39 µM	Cytotoxicity	

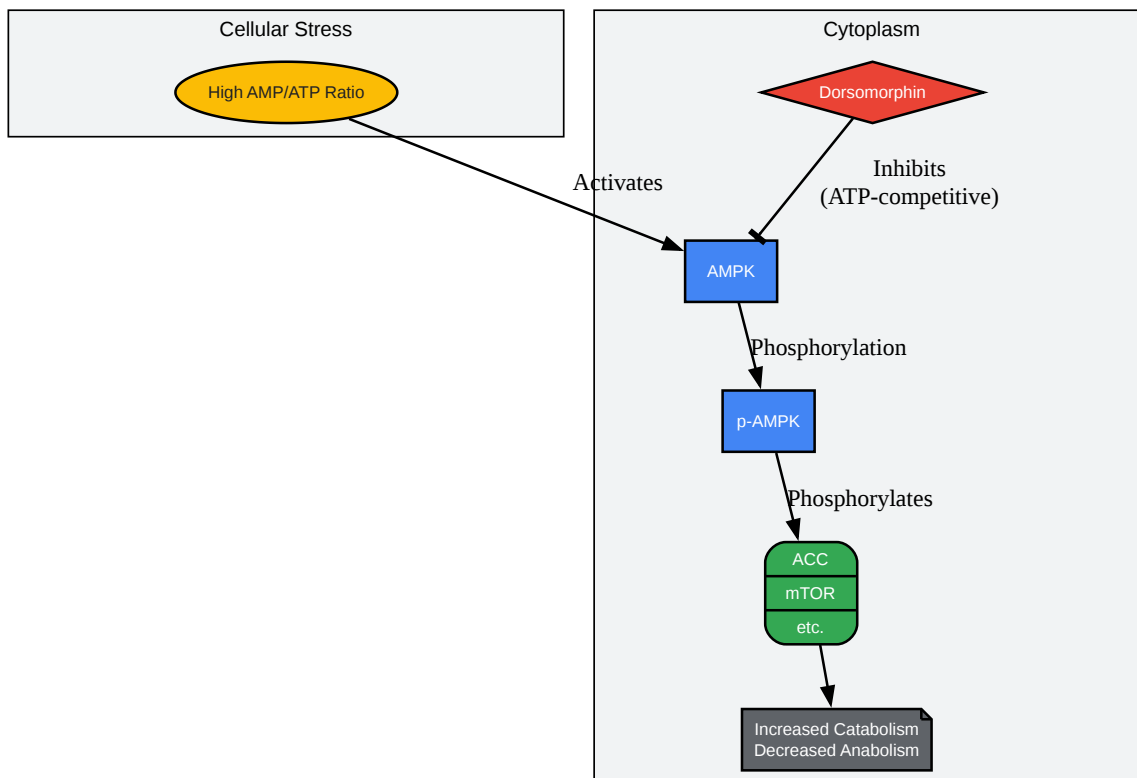
Signaling Pathways

Dorsomorphin primarily targets the BMP and AMPK signaling pathways. Understanding these pathways is crucial for interpreting experimental outcomes.



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Figure 1: BMP Signaling Pathway Inhibition by Dorsomorphin.



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Figure 2: AMPK Signaling Pathway Inhibition by Dorsomorphin.

Experimental Protocols

Preparation of Dorsomorphin Stock Solution

Materials:

- Dorsomorphin powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Vortex mixer

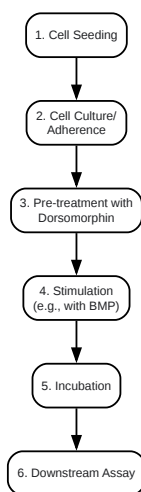
Protocol:

- Prior to opening, gently tap the vial of Dorsomorphin powder to ensure all contents are at the bottom.[\[1\]](#)
- To prepare a 10 mM stock solution, reconstitute 5 mg of Dorsomorphin (MW: 399.5 g/mol) in 1.25 mL of DMSO.[\[4\]](#)[\[7\]](#)
- Vortex thoroughly to ensure complete dissolution. If necessary, warm the solution to 37°C for 3-5 minutes to aid solubilization.[\[1\]](#)
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for up to 3 months.[\[7\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)[\[7\]](#)

Note: The final concentration of DMSO in the cell culture medium should not exceed 0.5% to avoid solvent-induced cytotoxicity.[\[1\]](#)

General Cell Treatment Workflow

The following diagram illustrates a typical workflow for in vitro experiments involving Dorsomorphin treatment.



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Figure 3: General Experimental Workflow for Dorsomorphin Treatment.

Protocol 1: Western Blot for Phospho-SMAD1/5/8

This protocol is designed to assess the inhibitory effect of Dorsomorphin on BMP-induced SMAD1/5/8 phosphorylation.

Materials:

- Cell line responsive to BMP signaling (e.g., C2C12, HEK293)
- Complete cell culture medium
- Dorsomorphin stock solution (10 mM in DMSO)
- Recombinant BMP ligand (e.g., BMP4)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBS-T)
- Primary antibodies: anti-phospho-SMAD1/5/8, anti-total SMAD1, and a loading control (e.g., anti- β -actin or anti-GAPDH)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Protocol:

- Cell Seeding and Treatment:
 - Seed cells in a 6-well plate and grow to 70-80% confluency.
 - Serum-starve the cells for 4-6 hours, if required for your cell type.
 - Pre-treat the cells with the desired concentration of Dorsomorphin (e.g., 0.5-10 μ M) or vehicle (DMSO) for 30-60 minutes.[\[10\]](#)
 - Stimulate the cells with a BMP ligand (e.g., 50 ng/mL BMP4) for 30-60 minutes.[\[10\]](#)
- Cell Lysis and Protein Quantification:
 - Wash the cells twice with ice-cold PBS.
 - Lyse the cells by adding 100-200 μ L of ice-cold lysis buffer to each well.
 - Scrape the cells and transfer the lysate to a microcentrifuge tube.
 - Centrifuge at 12,000 x g for 10 minutes at 4°C to pellet cell debris.
 - Transfer the supernatant to a new tube and determine the protein concentration using a BCA assay.
- SDS-PAGE and Western Blotting:
 - Denature equal amounts of protein (e.g., 20-30 μ g) by boiling in Laemmli sample buffer.
 - Separate the proteins on an SDS-PAGE gel.
 - Transfer the separated proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody against phospho-SMAD1/5/8 overnight at 4°C, following the manufacturer's recommended dilution.
 - Wash the membrane three times with TBS-T.

- Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again three times with TBS-T.
- Detect the signal using a chemiluminescent substrate and an imaging system.
- Strip the membrane (if necessary) and re-probe for total SMAD1 and the loading control.

Protocol 2: Alkaline Phosphatase (ALP) Colorimetric Assay

This assay is commonly used to measure osteogenic differentiation, a process induced by BMP signaling and inhibited by Dorsomorphin.

Materials:

- C2C12 cells or other mesenchymal stem cells
- Differentiation medium (e.g., DMEM with 2% FBS)
- Dorsomorphin stock solution (10 mM in DMSO)
- Recombinant BMP ligand (e.g., BMP4 or BMP6)
- p-Nitrophenyl phosphate (pNPP) substrate
- Assay buffer (e.g., alkaline buffer)
- Stop solution (e.g., 3 M NaOH)
- 96-well plates
- Microplate reader

Protocol:

- Cell Seeding and Differentiation:

- Seed C2C12 cells in a 96-well plate at a density of 2,000-5,000 cells per well in differentiation medium.[\[2\]](#)
- Allow the cells to adhere overnight.
- Treat the cells with the BMP ligand (e.g., 50 ng/mL BMP4) in the presence or absence of Dorsomorphin (e.g., 4 μ M).[\[2\]](#)
- Culture the cells for 3-5 days, replacing the medium with fresh treatments every 2 days.[\[2\]](#)
- Cell Lysis:
 - Wash the cells once with PBS.
 - Lyse the cells by adding 50-100 μ L of lysis buffer (e.g., 0.1% Triton X-100 in TBS) to each well.[\[2\]](#)
 - Incubate for 10 minutes at 4°C with gentle shaking.
- ALP Activity Measurement:
 - Prepare the pNPP substrate solution in assay buffer according to the manufacturer's instructions.
 - Add 50-100 μ L of the pNPP solution to each well containing the cell lysate.
 - Incubate the plate at 37°C (or room temperature) for 15-60 minutes, or until a yellow color develops.[\[1\]](#)
 - Stop the reaction by adding 50 μ L of stop solution.
 - Measure the absorbance at 405 nm using a microplate reader.[\[1\]](#)
- Data Analysis:
 - Normalize the ALP activity to the total protein concentration in each well, which can be determined from a parallel plate or by performing a protein assay on the cell lysate.

Protocol 3: BMP-Responsive Luciferase Reporter Assay

This assay quantifies the transcriptional activity of the BMP/SMAD pathway.

Materials:

- HEK293T or other easily transfectable cells
- BMP-responsive luciferase reporter plasmid (e.g., containing Id1 promoter with BREs)
- A constitutively expressed control reporter plasmid (e.g., Renilla luciferase) for normalization
- Transfection reagent
- Dorsomorphin stock solution (10 mM in DMSO)
- Recombinant BMP ligand (e.g., BMP4)
- Dual-luciferase reporter assay system
- Luminometer

Protocol:

- Transfection:
 - Seed cells in a 24- or 48-well plate and grow to 50-70% confluency.
 - Co-transfect the cells with the BMP-responsive luciferase reporter plasmid and the control reporter plasmid using a suitable transfection reagent, following the manufacturer's protocol.
 - Allow the cells to recover for 24 hours post-transfection.
- Cell Treatment:
 - Pre-treat the transfected cells with various concentrations of Dorsomorphin or vehicle (DMSO) for 1 hour.

- Stimulate the cells with a BMP ligand (e.g., 50 ng/mL BMP4) for 6-24 hours.
- Luciferase Assay:
 - Wash the cells with PBS.
 - Lyse the cells using the passive lysis buffer provided with the dual-luciferase assay kit.
 - Transfer the cell lysate to a luminometer plate.
 - Measure the firefly and Renilla luciferase activities sequentially using a luminometer, following the assay kit's instructions.
- Data Analysis:
 - Normalize the firefly luciferase activity (from the BMP-responsive reporter) to the Renilla luciferase activity (from the control reporter) for each sample.
 - Express the results as fold induction relative to the unstimulated, vehicle-treated control.

Storage and Stability

- Powder: Store Dorsomorphin powder at -20°C, desiccated. In lyophilized form, it is stable for at least 24 months.[7]
- Stock Solution: Once dissolved in DMSO, store the stock solution in aliquots at -20°C and use within 3 months to prevent loss of potency.[7] Avoid repeated freeze-thaw cycles.[1][7] Aqueous solutions are not recommended for storage for more than one day.[9]

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